

PF-06726304 DMSO concentration for treatment

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Compound Focus: PF-06726304

Cat. No.: S539198

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Solubility and Formulation

For your experiments, you can prepare **PF-06726304** stock solutions as follows:

Solvent	Concentration	Notes
DMSO	10 mg/mL (22.4 mM) [1]	Recommended for in vitro stock; moisture-absorbing DMSO can reduce solubility, use fresh DMSO [1].
DMSO	Up to 15 mg/mL (33.61 mM) [2]	Alternative high-concentration stock for in vitro use [2].
Ethanol	22 mg/mL [1]	Can be used as an alternative solvent for stock solutions [1].
Water	Insoluble [1]	Not suitable for direct dissolution [1].

For in vivo studies, a homogeneous suspension can be prepared using 0.5% carboxymethyl cellulose (CMC-Na) at a concentration of ≥ 5 mg/mL [1].

In Vitro Treatment Protocol

The search results provide a detailed protocol for treating cells with **PF-06726304**, using the Karpas-422 diffuse large B-cell lymphoma line as a model [1].

- **Cell Plating:** Plate Karpas-422 cells in complete medium within a 96-well plate at 2,500 cells per well (100 μ L/well). Incubate for 2-3 hours at 37°C and 5% CO₂ [1].
- **Compound Preparation:** Prepare an 11-point, 1:3 serial dilution of **PF-06726304** in 100% DMSO from a 10 mM stock. Further dilute this intermediate stock in growth medium to achieve the desired final concentrations. The highest final test concentration is typically **50 μ M**, with a **final DMSO concentration of 0.5%** [1].
- **Treatment:** Add 25 μ L of the compound-medium dilution to each well. Incubate the treatment plate for **72 hours** at 37°C and 5% CO₂ [1].
- **Analysis:** The protocol details a cell lysis and ELISA-based method to quantify H3K27me3 levels. In Karpas-422 cells, **PF-06726304** inhibits H3K27me3 with an **IC₅₀ of 15 nM** and cell proliferation with an **IC₅₀ of 25 nM** [1] [2].

In Vivo Administration Protocol

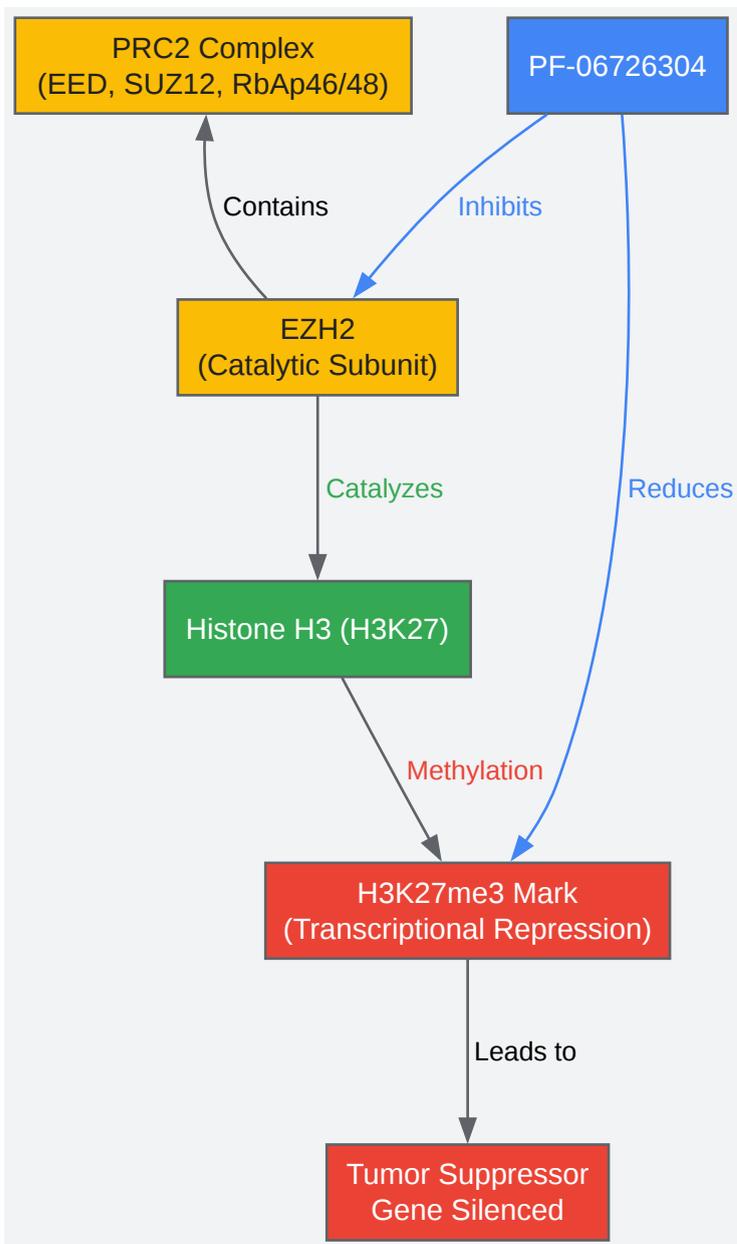
For animal studies, the following protocol has been used successfully in a Karpas-422 xenograft model [1] [2].

- **Animal Model:** Female Scid beige mice (6-8 weeks old) with subcutaneous Karpas-422 tumors [1].
- **Formulation:** Prepare a homogeneous suspension in 0.5% CMC-Na [1].
- **Dosage and Administration:** Administer **PF-06726304** orally at doses of **200 mg/kg and 300 mg/kg, twice daily (BID)**, for a duration of **20 days** [1].
- **Outcome:** This regimen resulted in significant inhibition of tumor growth and robust modulation of downstream biomarkers [1].

Biological Context and Mechanism

PF-06726304 is a potent, selective, and SAM-competitive inhibitor of the histone methyltransferase **EZH2**, which is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2) [3] [4]. It inhibits the wild-type EZH2 enzyme with a **K_i of 0.7 nM** and the Y641N mutant with a **K_i of 3.0 nM** [1] [2] [4]. EZH2's primary function is to catalyze the trimethylation of histone H3 at lysine 27 (H3K27me3), an epigenetic mark associated with transcriptional repression of target genes, including tumor suppressors [3].

The diagram below illustrates the mechanism of action of **PF-06726304** and its role in the EZH2/PRC2 complex.



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Critical Considerations for Use

- **DMSO Concentration:** For in vitro cell-based assays, it is crucial to maintain the final DMSO concentration at **0.5% or lower** to avoid solvent-related cytotoxicity [1].
- **Toxicity Profile:** A study screening EZH2 inhibitors found that **PF-06726304**, like others in its class, shows dose-dependent toxicity. Concentrations at or below **10 μM** are generally non-toxic to pre-osteoblast cells, while **100 μM** significantly reduces cell viability [5].

- **Handling Stock Solutions:** Always use fresh, dry DMSO to prepare stock solutions, as its hygroscopic nature can introduce water and reduce the solubility of the compound over time [1].

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